

# mTBD DBN DBU thermal conductivity comparison

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus:** 7-Methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene

CAS No.: 84030-20-6

Cat. No.: S1973094

Get Quote

## Experimental Thermal Conductivity of mTBD

The thermal conductivity of **7-Methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene (mTBD)** was measured as part of a broader study to characterize its thermodynamic and transport properties for the first time [1] [2] [3]. The experimental data is summarized below.

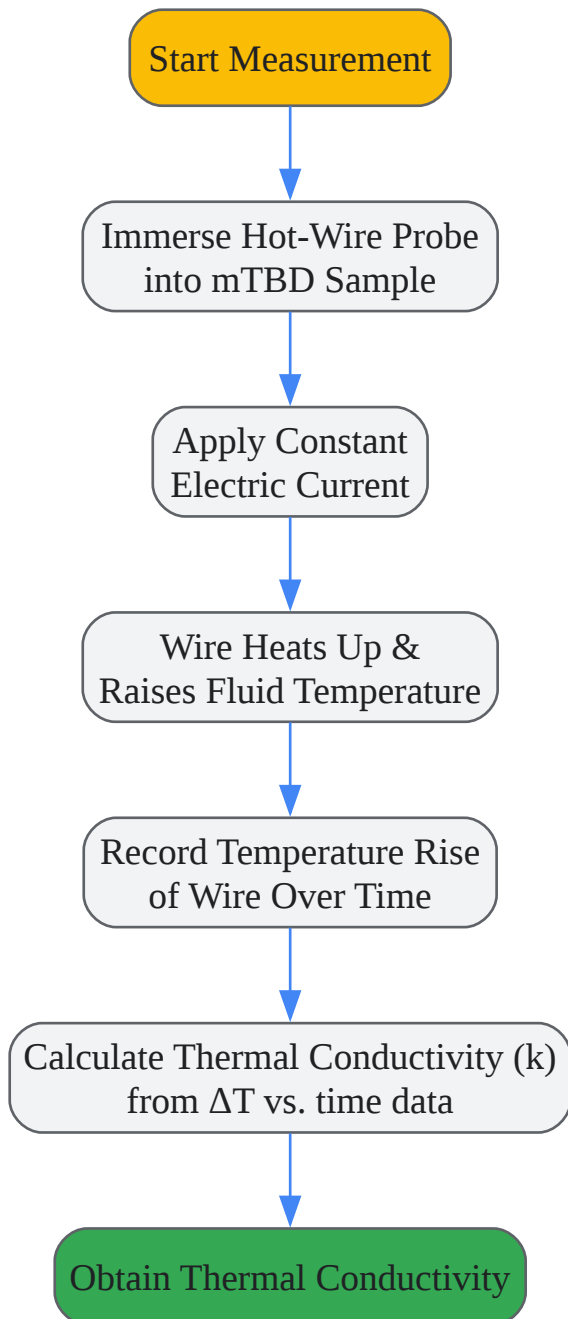
Property	Value / Range	Conditions
<b>Thermal Conductivity</b>	Data available from 299.0 K to 372.9 K [1] [4] [3]	Measured at atmospheric pressure (0.1 MPa) [1].
<b>Measurement Method</b>	Transient hot-wire (THW) method [2] [3].	Instrument: THW-L2 Liquid Thermal Conductivity Meter [2] [3].

## Experimental Protocol for mTBD

The provided search results detail the methodology used to measure mTBD's thermal conductivity [2] [5] [3].

- **Measurement Technique:** The **transient hot-wire (THW)** method was employed [2] [3]. This is a transient technique where a thin metal wire (acting as both a heat source and a temperature sensor) is immersed in the fluid [5].
- **Principle:** A constant electrical current is passed through the wire, generating a heat pulse. The thermal conductivity of the surrounding fluid is then calculated from the temperature rise of the wire over a short time period, based on the relationship between these variables [5].
- **Calibration:** The study notes that devices like the one used are typically calibrated with reference fluids such as toluene and water, which have well-known thermal conductivities and small uncertainties [5].

The following diagram illustrates the workflow of the transient hot-wire method used in these measurements:



[Click to download full resolution via product page](#)

## Known Property Context and Data Gaps

Although a direct comparison of thermal conductivity is not possible with the available information, the foundational research provides useful context regarding other properties.

- **Comparative Study Conducted:** The same comprehensive study that measured mTBD's properties also compared it to **DBN, DBU, and TMG** using the **PC-SAFT equation of state** [1] [4]. This suggests that the authors considered these compounds as a relevant group for comparison.
- **Other Physical Properties:** The study found that, in general, mTBD had a **higher density** and a **lower vapor pressure** compared to DBN, DBU, and TMG [2]. This information might be helpful for your broader comparison.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Physical Properties of 7-Methyl-1,5,7-triazabicyclo[4.4.0] dec-5-ene... [link.springer.com]
2. 7-Methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene ( mTBD ) Thermal Properties [thermtest.se]
3. Physical Property of 7-Methyl-1,5,7-triazabicyclo[4.4.0] dec-5-ene [thermtest.com]
4. Physical Properties of 7-Methyl-1,5,7-triazabicyclo[4.4.0] dec-5-ene... [aaltodoc.aalto.fi]
5. A Review of the Advances and Challenges in Measuring ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [mTBD DBN DBU thermal conductivity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1973094#mtbd-dbn-dbu-thermal-conductivity-comparison>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)